Application Note: Extraction and Quantification of N-Docosanoyl Taurine from Brain Tissue

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Compound of Interest

Compound Name:	*N-Docosanoyl Taurine*
Cat. No.:	*B566198*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N-acyl taurines (NATs) are a class of endogenous lipid signaling molecules that are gaining increasing attention for their roles in various physiological processes. Among them, **N-Docosanoyl Taurine** (NDT), a conjugate of docosanoic acid and taurine, is of particular interest due to its prevalence in the central nervous system (CNS) and its potential involvement in neuromodulation. The enzyme Fatty Acid Amide Hydrolase (FAAH) is a key regulator of NDT levels, and dysregulation of this pathway has been implicated in neurological disorders.[1] Accurate and reliable methods for the extraction and quantification of NDT from brain tissue are crucial for advancing our understanding of its biological functions and its potential as a therapeutic target.

This application note provides a detailed protocol for the extraction of NDT from brain tissue using a modified Bligh and Dyer method, followed by sensitive quantification using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Data Presentation

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The following tables summarize key quantitative data relevant to the extraction and analysis of **N-Docosanoyl Taurine**.

Table 1: Solvent Ratios for Bligh and Dyer Extraction of Brain Tissue

Component	Ratio (v/v/v)	Purpose
Chloroform:Methanol:Sample (aqueous)	1:2:0.8	Forms a single phase for efficient initial lipid extraction from the tissue homogenate.
Chloroform:Methanol:Water	2:2:1.8	Creates a biphasic system to separate the lipid-containing organic phase from the aqueous phase.

Table 2: UPLC-MS/MS Parameters for **N-Docosanoyl Taurine** Quantification

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Parameter	Value	Reference
UPLC Column	ACQUITY UPLC BEH C18	
Mobile Phase	Gradient of water and methanol/isopropanol with ammonium hydroxide	
Ionization Mode	Electrospray Ionization (ESI), Negative	
MRM Transitions	Precursor ion (m/z) -> Product ions (m/z)	
N-Docosanoyl Taurine	Specific m/z to be optimized -> 80, 107	
d4-C20:4 NAT (Internal Standard)	Specific m/z to be optimized	
Linearity Range	1 - 300 ng/mL	
Limit of Detection (LOD)	0.3 - 0.4 ng/mL	
Limit of Quantification (LOQ)	1 ng/mL	

Table 3: Typical Concentrations of **N-Docosanoyl Taurine** in Mouse Brain

Condition	Concentration Range	Notes
Wild-Type Mouse Brain	Low endogenous levels, typically in the pmol/g range.	Precise baseline concentrations can vary between studies and analytical methods.
FAAH Knockout (-/-) Mouse Brain	>10-fold elevation compared to wild-type.	Demonstrates the key role of FAAH in NDT metabolism.[1]

Experimental Protocols

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Protocol for **N-Docosanoyl Taurine** Extraction from Brain Tissue (Modified Bligh and Dyer Method)

This protocol is designed for the extraction of lipids, including **N-Docosanoyl Taurine**, from brain tissue samples.

Materials:

- Brain tissue (fresh or frozen)
- Chloroform, HPLC grade
- Methanol, HPLC grade
- Deionized water
- 0.9% NaCl solution
- Internal Standard (e.g., d4-arachidonoyl taurine)
- Glass homogenizer (Dounce or Potter-Elvehjem)
- Conical glass centrifuge tubes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator or vacuum concentrator
- Autosampler vials

Procedure:

- Tissue Preparation:
  - Accurately weigh approximately 50-100 mg of frozen brain tissue.
  - On ice, add the tissue to a pre-chilled glass homogenizer.

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- Homogenization:
  - Add 1.9 mL of a pre-chilled chloroform:methanol (1:2, v/v) mixture to the homogenizer.
  - Add a known amount of internal standard (e.g., d4-arachidonoyl taurine) to the solvent mixture before homogenization to correct for extraction efficiency and matrix effects.
  - Homogenize the tissue thoroughly on ice until a uniform suspension is achieved.
- Phase Separation:
  - Transfer the homogenate to a conical glass centrifuge tube.
  - Add 0.625 mL of chloroform and vortex thoroughly.
  - Add 0.625 mL of deionized water and vortex thoroughly. The final ratio of chloroform:methanol:water should be approximately 2:2:1.8.
  - Centrifuge the mixture at 2,000 x g for 10 minutes at 4°C to facilitate phase separation. Two distinct phases will form: an upper aqueous phase and a lower organic (chloroform) phase containing the lipids. A protein disk may be visible at the interface.
- Lipid Collection:
  - Carefully collect the lower organic phase using a glass Pasteur pipette, avoiding the protein interface, and transfer it to a clean tube.
- Re-extraction (Optional but Recommended):
  - To maximize recovery, add another 1 mL of chloroform to the remaining aqueous phase and protein pellet.
  - Vortex and centrifuge again as in step 3.
  - Collect the lower organic phase and combine it with the first extract.
- Washing:

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- Add 1 mL of 0.9% NaCl solution to the combined organic extracts.
- Vortex and centrifuge at 2,000 x g for 5 minutes.
- Carefully remove and discard the upper aqueous wash.

- Drying:
  - Evaporate the final organic extract to dryness under a gentle stream of nitrogen or using a vacuum concentrator.
- Reconstitution:
  - Reconstitute the dried lipid extract in a small, precise volume (e.g., 100 µL) of the initial mobile phase of the UPLC-MS/MS analysis (e.g., methanol).
  - Vortex to ensure complete dissolution and transfer to an autosampler vial for analysis.

Protocol for UPLC-MS/MS Quantification of N-Docosanoyl Taurine

This protocol outlines the parameters for the quantification of NDT using a UPLC system coupled to a triple quadrupole mass spectrometer.

Instrumentation:

- UPLC system (e.g., Waters ACQUITY UPLC)
- Triple quadrupole mass spectrometer (e.g., Waters Xevo TQ-S)
- UPLC Column: ACQUITY UPLC BEH C18, 1.7 µm, 2.1 x 100 mm

LC Conditions:

- Mobile Phase A: Water with 0.1% ammonium hydroxide
- Mobile Phase B: 60:35:5 Isopropanol:Methanol:Water with 0.1% ammonium hydroxide

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- Gradient: A linear gradient from a low to a high percentage of mobile phase B over several minutes to achieve separation of NDT from other lipid species. The exact gradient should be optimized for the specific instrument and column.
- Flow Rate: 0.3 - 0.5 mL/min
- Column Temperature: 40-50°C
- Injection Volume: 1-5 µL

MS/MS Conditions:

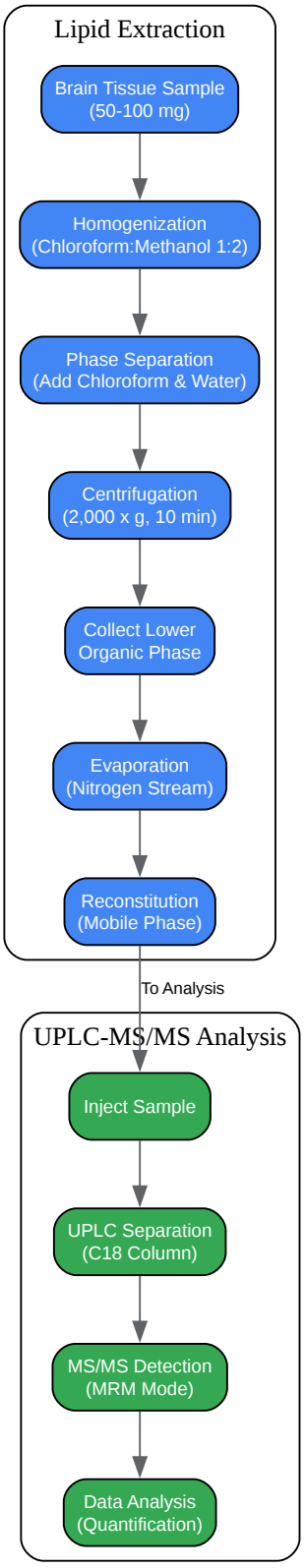
- Ionization Mode: Electrospray Ionization (ESI), Negative
- Capillary Voltage: 2.5 - 3.0 kV
- Source Temperature: 120 - 150°C
- Desolvation Temperature: 350 - 450°C
- Cone Gas Flow: 50 - 150 L/hr
- Desolvation Gas Flow: 600 - 800 L/hr
- Collision Gas: Argon
- Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for **N-Docosanoyl Taurine** and the internal standard as indicated in Table 2. Optimize collision energies for each transition to maximize signal intensity.

Data Analysis:

- Quantify **N-Docosanoyl Taurine** by integrating the peak area of its specific MRM transition and normalizing it to the peak area of the internal standard.
- Generate a calibration curve using a series of known concentrations of an **N-Docosanoyl Taurine** analytical standard to determine the concentration in the brain tissue samples.

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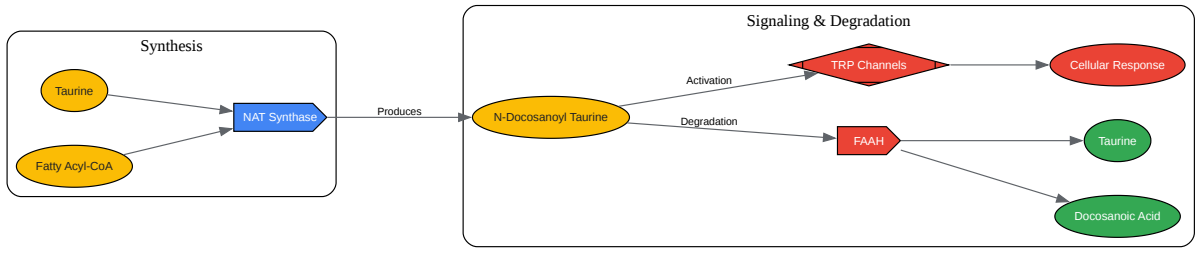
Mandatory Visualization



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Caption: Experimental workflow for **N-Docosanoyl Taurine** extraction and analysis.



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Caption: **N-Docosanoyl Taurine** signaling pathway and metabolism.

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References

- 1. researchgate.net [researchgate.net]
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